

Optimal Concentration of ROC-0929 for Cell Culture: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ROC-0929

Cat. No.: B10831965

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the optimal concentration of **ROC-0929** for various cell culture experiments. **ROC-0929** is a potent and selective inhibitor of the human group X secreted phospholipase A2 (sPLA2-X), a key enzyme in inflammatory pathways. Understanding its optimal concentration is critical for accurate and reproducible experimental outcomes.

Introduction to ROC-0929

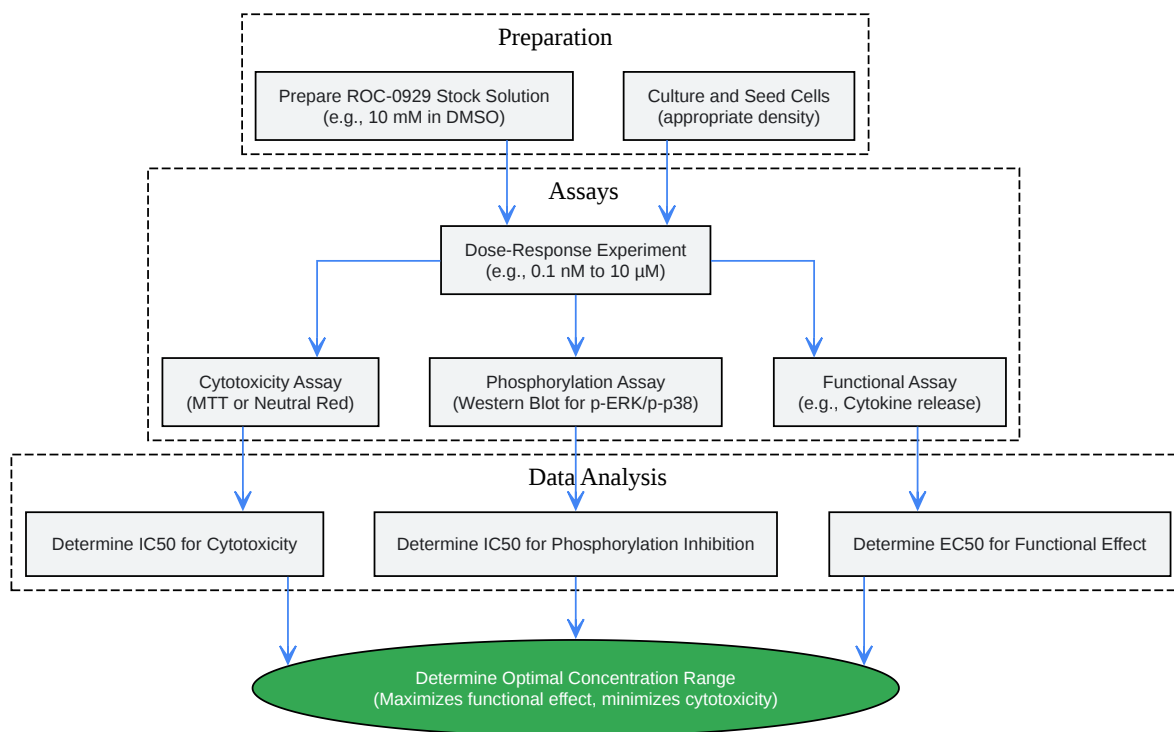
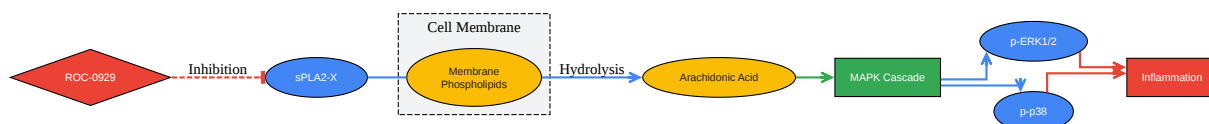
ROC-0929 is a small molecule inhibitor that specifically targets sPLA2-X, which is responsible for the hydrolysis of phospholipids to generate arachidonic acid, a precursor for pro-inflammatory eicosanoids. By inhibiting sPLA2-X, **ROC-0929** effectively blocks the downstream signaling cascades, including the phosphorylation of extracellular signal-regulated kinase 1/2 (ERK1/2) and p38 mitogen-activated protein kinase (p38 MAPK). Its targeted action makes it a valuable tool for studying inflammatory processes and for potential therapeutic development.

Quantitative Data Summary

The following table summarizes the known quantitative data for **ROC-0929**. Researchers should use this information as a starting point for their own experimental validation in specific cell lines and assay systems.

Parameter	Value	Cell/System	Reference
IC50 (sPLA2-X)	80 nM	In vitro enzyme assay	[1] [2]
Effective Concentration	1 nM - 1000 nM	Human Eosinophils (inhibition of CysLT formation)	[3]

Signaling Pathway of ROC-0929



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 3. broadpharm.com [broadpharm.com]
- To cite this document: BenchChem. [Optimal Concentration of ROC-0929 for Cell Culture: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10831965#optimal-roc-0929-concentration-for-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com